

Boiling point and density of Ethyl ethoxyacetate

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Compound of Interest

Compound Name: Ethyl ethoxyacetate

Cat. No.: B1329361

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl Ethoxyacetate**

This guide provides a detailed overview of the boiling point and density of **ethyl ethoxyacetate** (CAS No. 817-95-8), tailored for researchers, scientists, and professionals in drug development. It includes key physical data, comprehensive experimental protocols for determination of these properties, and a workflow diagram for procedural illustration.

Core Physicochemical Data

Ethyl ethoxyacetate is a clear, colorless liquid ester with the chemical formula $C_6H_{12}O_3$.^{[1][2]} It is recognized for its utility as a solvent in various industrial applications, including paints and coatings.^{[2][3]} Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its application in scientific research and chemical synthesis.

Quantitative Data Summary

The boiling point and density of **ethyl ethoxyacetate** from various sources are summarized below. These values are essential for predicting the compound's behavior under different experimental conditions.

Physical Property	Value	Conditions	Source(s)
Boiling Point	156 °C	At 760 mmHg	[4][5][6][7]
158 °C	Not specified	[8]	
Density	0.975 g/mL	At 25 °C	[4][5][7][8]
0.970 g/mL	Not specified	[6]	

Experimental Protocols

The following sections detail standardized laboratory procedures for the experimental determination of the boiling point and density of a liquid organic compound such as **ethyl ethoxyacetate**.

Determination of Boiling Point (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of small quantities of a liquid.[9][10]

Apparatus and Materials:

- Thiele tube or aluminum heating block
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Fusion tube or small test tube
- Heating source (e.g., Bunsen burner or heating mantle)
- Stand and clamp
- Sample of **ethyl ethoxyacetate**
- Heat-transfer fluid (e.g., mineral oil) for Thiele tube

Procedure:

- Sample Preparation: Add a few milliliters of **ethyl ethoxyacetate** into a fusion tube.[\[9\]](#)
- Capillary Insertion: Place a capillary tube, with its sealed end pointing upwards, into the fusion tube containing the liquid sample.[\[9\]](#)
- Apparatus Assembly: Attach the fusion tube to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[\[9\]](#)
- Heating: Immerse the assembly in a Thiele tube filled with a heat-transfer fluid or place it in an aluminum block.[\[9\]](#)
- Observation: Heat the apparatus slowly and uniformly.[\[9\]](#) Observe the open end of the inverted capillary tube. As the temperature rises, air trapped in the capillary will be expelled.
- Boiling Point Identification: The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[\[9\]](#) Alternatively, note the temperature when bubbling stops upon cooling, and the liquid begins to enter the capillary tube; this temperature is the boiling point.[\[10\]](#)
- Recording: Record the temperature to the nearest degree. For high accuracy, the barometric pressure should also be recorded.[\[11\]](#)

Determination of Density (Pycnometer/Graduated Cylinder Method)

The density of a liquid can be accurately determined by measuring the mass of a known volume.[\[12\]](#)[\[13\]](#)

Apparatus and Materials:

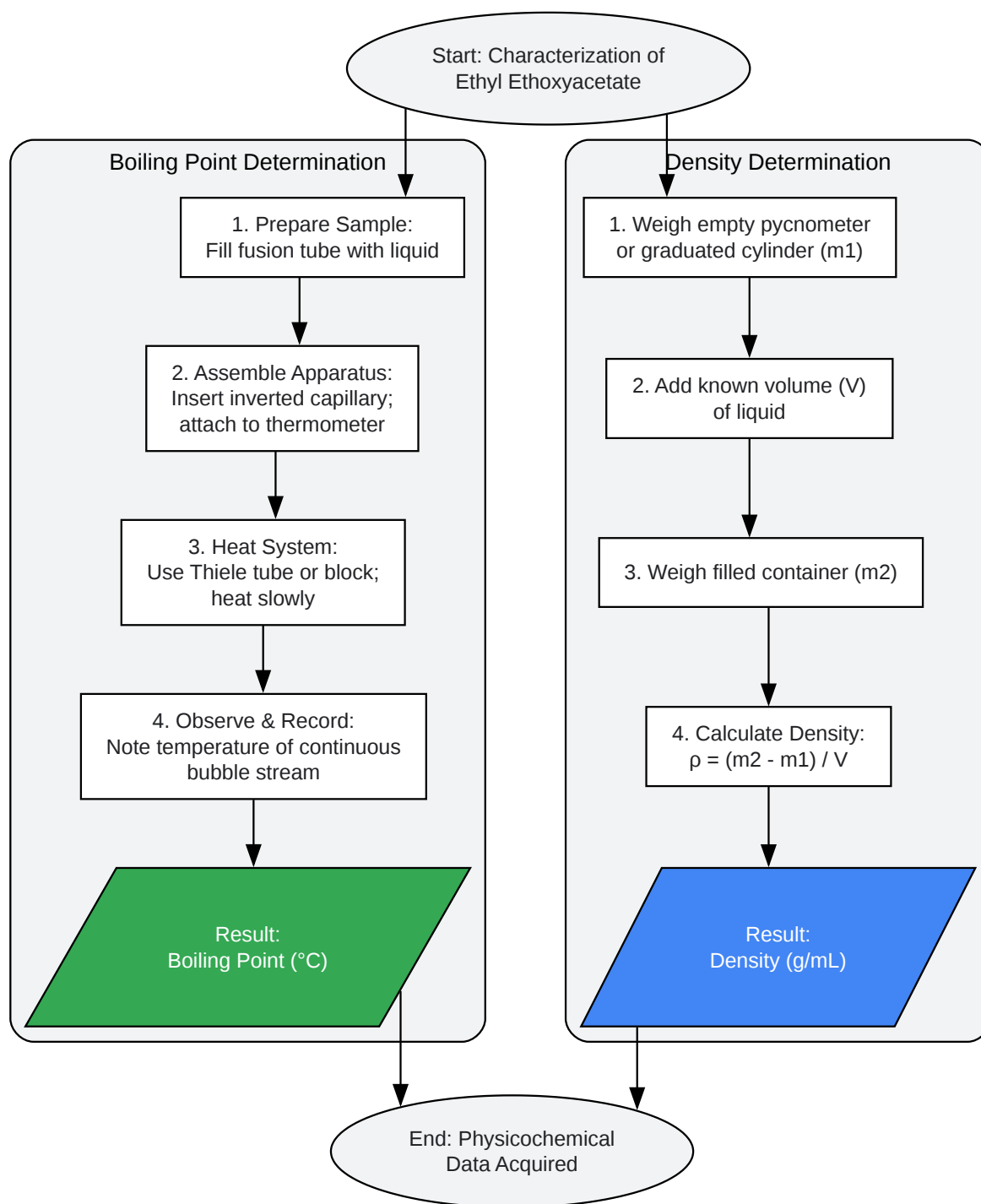
- Pycnometer (density bottle) or a graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.001 g)
- Thermometer
- Sample of **ethyl ethoxyacetate**

Procedure:

- **Measure Mass of Empty Container:** Weigh a clean, dry pycnometer or graduated cylinder on an analytical balance and record its mass (m_1).[\[12\]](#)
- **Add Liquid Sample:** Carefully add a known volume of **ethyl ethoxyacetate** to the graduated cylinder (e.g., 10 mL).[\[12\]](#)[\[14\]](#) If using a pycnometer, fill it completely.
- **Measure Volume:** Read the volume (V) precisely from the bottom of the meniscus.[\[12\]](#) Ensure the reading is taken at eye level to avoid parallax error.
- **Measure Mass of Filled Container:** Weigh the container with the liquid sample and record the combined mass (m_2).[\[12\]](#)
- **Temperature Control:** Measure and record the temperature of the liquid, as density is temperature-dependent.
- **Calculation:** Calculate the mass of the liquid by subtracting the mass of the empty container from the combined mass ($m = m_2 - m_1$).[\[14\]](#)
- **Density Calculation:** Use the formula $\rho = m/V$ to determine the density.[\[12\]](#)
- **Repeatability:** For improved accuracy, repeat the measurement multiple times and calculate the average value.[\[12\]](#)[\[14\]](#)

Experimental Workflow Visualization

The logical flow of the experimental procedures for determining the boiling point and density of **ethyl ethoxyacetate** is illustrated in the diagram below.



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Caption: Experimental workflow for determining boiling point and density.

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References

- 1. capotchem.cn [capotchem.cn]
- 2. Page loading... [guidechem.com]
- 3. CAS 817-95-8: Ethyl ethoxyacetate | CymitQuimica [cymitquimica.com]
- 4. 乙氧基乙酸乙酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Page loading... [wap.guidechem.com]
- 6. fishersci.com [fishersci.com]
- 7. Ethyl ethoxyacetate | 817-95-8 [chemicalbook.com]
- 8. parchem.com [parchem.com]
- 9. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 10. Video: Boiling Points - Concept [jove.com]
- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 12. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 13. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 14. chem.libretexts.org [chem.libretexts.org]
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